

Synthesis of Sodium Phenoxyacetate Monohydrate: An Application Note and Laboratory Protocol

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Compound of Interest

Compound Name: *Sodium phenoxyacetate monohydrate*

Cat. No.: *B1324497*

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Abstract

This document provides a comprehensive guide for the laboratory synthesis of **sodium phenoxyacetate monohydrate**, a key intermediate in the production of various pharmaceuticals, herbicides, and other fine chemicals. The protocol details a one-step reaction process utilizing phenol, chloroacetic acid, and an excess of sodium hydroxide in an aqueous solution. This method is advantageous due to its simplicity, high yield, and the direct crystallization of the product from the reaction mixture. This application note includes a detailed experimental protocol, a summary of quantitative data, safety precautions, and a visual representation of the experimental workflow to ensure safe and reproducible execution in a laboratory setting.

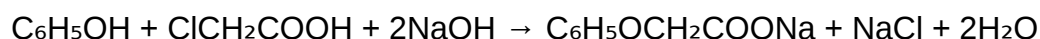
Introduction

Sodium phenoxyacetate and its derivatives are important compounds in various fields, including the pharmaceutical and agricultural industries. For instance, it serves as a precursor for the synthesis of penicillin V and certain lipid-lowering drugs. The synthesis method presented here is a straightforward and efficient approach for laboratory-scale production. The reaction proceeds via the Williamson ether synthesis, where the sodium salt of phenol (sodium

phenoxide), formed in situ, acts as a nucleophile, attacking the alpha-carbon of chloroacetic acid. The use of excess sodium hydroxide ensures the complete deprotonation of phenol and neutralizes the chloroacetic acid, driving the reaction to completion.

Chemical Reaction

The overall chemical reaction is as follows:



Safety Precautions

All procedures should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, must be worn at all times.

- Phenol: Toxic and corrosive. Can cause severe skin burns and eye damage. Harmful if swallowed or inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Chloroacetic Acid: Toxic and corrosive. Causes severe skin burns and eye damage. Toxic if swallowed, in contact with skin, or if inhaled.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Sodium Hydroxide: Corrosive. Causes severe skin burns and eye damage.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Refer to the Safety Data Sheets (SDS) for each chemical before starting the experiment.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **sodium phenoxyacetate monohydrate**.

Parameter	Value	Reference
Molar Ratios		
Chloroacetic Acid : Phenol	1 - 1.75 : 1	[15]
Sodium Hydroxide : Phenol	2.5 - 3.125 : 1	[15]
Reaction Conditions		
Reaction Temperature	75 - 95 °C	[15]
Reaction Time	2 - 4 hours	[15]
Crystallization Temperature	25 - 30 °C	[15]
Product Specifications		
Molecular Formula	C ₈ H ₇ NaO ₃ ·H ₂ O	[16]
Molecular Weight	192.14 g/mol	[16]
Appearance	White to off-white crystalline powder	
Melting Point	262-264 °C	[17][18][19]

Experimental Protocol

Materials and Equipment

- Phenol (C₆H₅OH)
- Chloroacetic acid (ClCH₂COOH)
- Sodium hydroxide (NaOH) pellets
- Distilled water
- Three-neck round-bottom flask
- Reflux condenser

- Heating mantle with a magnetic stirrer
- Thermometer
- Dropping funnel (optional)
- Beaker
- Buchner funnel and flask
- Vacuum source
- Oven

Synthesis Procedure

- **Preparation of Sodium Hydroxide Solution:** In a three-neck round-bottom flask equipped with a magnetic stirrer, dissolve the required amount of sodium hydroxide pellets in distilled water to achieve a concentration between 9% and 25%. Be aware that this is an exothermic process. Allow the solution to cool to room temperature.
- **Addition of Reactants:** To the stirred sodium hydroxide solution, sequentially add phenol and then chloroacetic acid.
- **Reaction:** Heat the reaction mixture to a temperature between 75-95 °C using a heating mantle. Maintain this temperature and continue stirring for 2-4 hours.
- **Crystallization:** After the reaction is complete, turn off the heating and allow the mixture to cool down slowly to 25-30 °C. The product, sodium phenoxyacetate, will start to crystallize out of the solution. For improved crystallization, the mixture can be left to stand overnight at this temperature.
- **Isolation of the Product:** Isolate the crystalline product by vacuum filtration using a Buchner funnel.
- **Drying:** Wash the collected crystals with a small amount of cold distilled water to remove any impurities. Dry the purified **sodium phenoxyacetate monohydrate** in an oven at 70-80 °C until a constant weight is achieved.

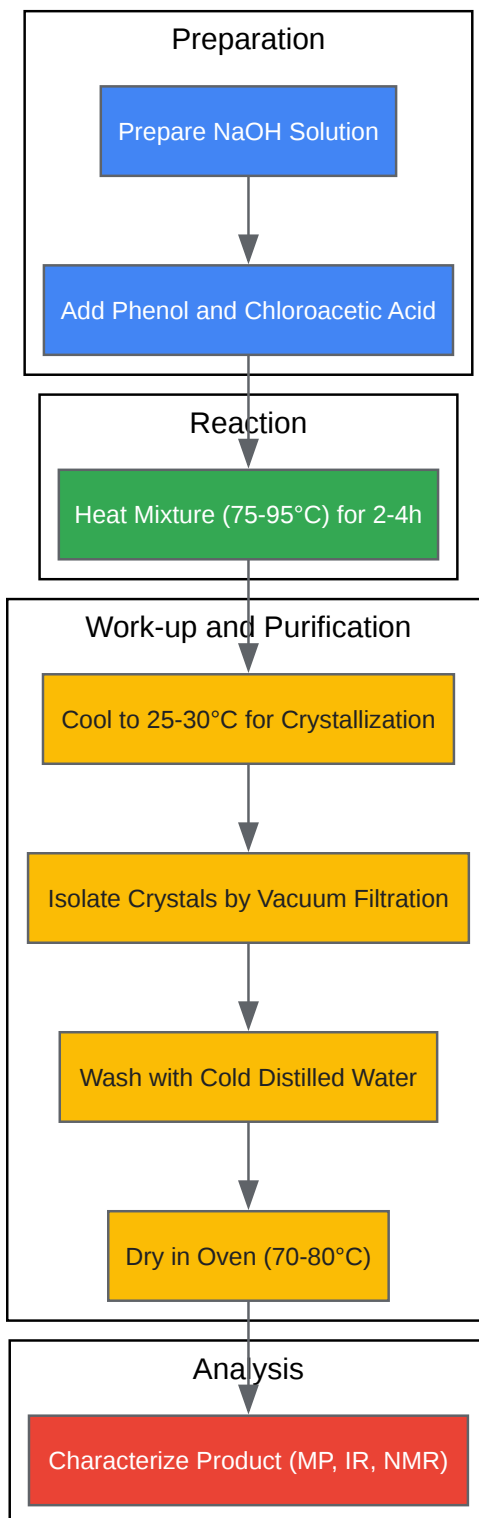
Characterization

The identity and purity of the synthesized **sodium phenoxyacetate monohydrate** can be confirmed using the following techniques:

- **Melting Point Determination:** Compare the melting point of the synthesized product with the literature value (262-264 °C).
- **Infrared (IR) Spectroscopy:** The IR spectrum should show characteristic peaks for the carboxylate group (asymmetric and symmetric stretching) and the aromatic ring.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy can be used to confirm the structure of the compound.

Experimental Workflow Diagram

Workflow for Sodium Phenoxyacetate Monohydrate Synthesis

[Click to download full resolution via product page](#)Caption: Experimental workflow for the synthesis of **sodium phenoxyacetate monohydrate**.

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